

Application Note: High-Precision Spectrophotometric Determination of Nickel in Steel Alloys

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Compound of Interest

Compound Name: 2-(2-Pyridylazo)-5-dimethylaminophenol
CAS No.: 50783-80-7
Cat. No.: B1661965

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Method Alignment: ISO 4939 / ASTM E350 | Technique: Oxidized Dimethylglyoxime Colorimetry

Executive Summary & Context

Primary Audience: Metallurgists, Analytical Chemists, and Pharmaceutical Quality Control (Leachables/Extractables).

Nickel (Ni) is a critical alloying element in stainless steel (e.g., 316L), conferring corrosion resistance and structural integrity. However, in pharmaceutical bioprocessing, nickel is a Class 2A elemental impurity (ICH Q3D/USP <232>) with strict safety limits due to its potential as a sensitizer and carcinogen.

This application note details a robust, self-validating spectrophotometric protocol for quantifying Nickel (0.1% – 4.0%) in steel alloys. Unlike gravimetric methods which are prone to co-precipitation errors, this method utilizes the oxidized Nickel-Dimethylglyoxime (Ni-DMG)

complex. This approach ensures high specificity even in iron-heavy matrices by exploiting the unique spectral signature of Ni(IV) in ammoniacal solution.

Scientific Principle & Reaction Mechanism[1]

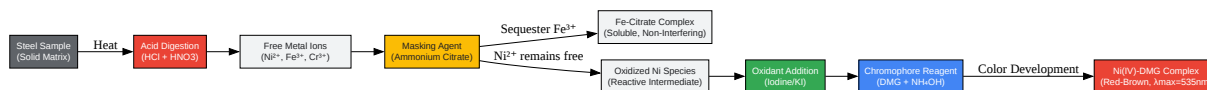
The Chemistry of Detection

The core of this assay is the formation of a soluble, intensely colored complex between Nickel and Dimethylglyoxime (DMG) in the presence of an oxidizing agent.[1]

- Dissolution: Steel is digested in mineral acids, releasing metal ions (Fe^{2+} , Ni^{2+}).

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- Masking (Critical Step): In an alkaline medium, Fe^{3+} would normally precipitate as Ferric Hydroxide (Fe(OH)_3), physically trapping Nickel and obscuring optical transmission. We introduce Ammonium Citrate, which acts as a sequestering ligand, forming a soluble Iron-Citrate complex that remains transparent at the assay wavelength.
- Oxidation & Complexation: Unlike the standard gravimetric method where Ni(II) forms an insoluble red precipitate with DMG, this method uses Iodine (I_2) or Bromine water to oxidize Nickel to a higher oxidation state (likely Ni(III) or Ni(IV)).
- Chromophore Formation: The oxidized Nickel reacts with DMG in an ammoniacal solution to form a water-soluble, reddish-brown complex with a molar absorptivity (ϵ) significantly higher than the unoxidized form.

Reaction Pathway Diagram



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Figure 1: Reaction pathway for the transformation of solid steel nickel into the soluble, quantifiable Ni(IV)-DMG chromophore.

Experimental Protocol

Reagents & Equipment

Purity Note: All reagents must be ACS Reagent Grade. Water must be Type I (18.2 MΩ·cm).

Reagent	Concentration / Specification	Function
Digestion Acid	HCl (conc) + (conc)	Matrix dissolution.
Ammonium Citrate	250 g/L aqueous solution	Masks Iron and other heavy metals.
Iodine Solution	0.1 N (in 1L)	Oxidizing agent.
Dimethylglyoxime (DMG)	10 g/L in Ethanol	Chromogenic agent.
Ammonium Hydroxide	1:1 (:)	pH adjustment (Alkaline buffer).

Equipment:

- Double-beam Spectrophotometer (Bandwidth < 2 nm).
- Matched Quartz Cuvettes (10 mm path length).
- Volumetric Flasks (Class A).

Step-by-Step Methodology

Phase 1: Sample Preparation

- Weigh 0.5000 g of steel shavings/powder into a 250 mL beaker.
- Add 20 mL HCl and 5 mL
 . Cover with a watch glass and heat gently until dissolution is complete.
- If tungsten or silicon precipitates are present, filter through Whatman #42 paper.
- Transfer to a 250 mL volumetric flask and dilute to mark with Type I water. This is the Stock Sample Solution.

Phase 2: Color Development (The "Clock" Reaction)

Note: The oxidized complex is stable, but the timing of reagent addition is critical to prevent precipitation.

- Pipette 10.0 mL of Stock Sample Solution into two separate 100 mL volumetric flasks. Label them "Analyte" and "Blank".
- To Both Flasks: Add 10 mL Ammonium Citrate solution. Swirl to mix.
- To Both Flasks: Add 5 mL Iodine Solution. Swirl and wait 2 minutes (critical for oxidation).
- To "Analyte" Flask Only: Add 10 mL DMG Solution.
- To "Blank" Flask Only: Add 10 mL Ethanol (replaces DMG to correct for matrix background color).
- To Both Flasks: Immediately add 20 mL Ammonium Hydroxide (1:1).

- Observation: Solution should turn clear reddish-brown. If cloudy, insufficient Citrate was used.
- Dilute both to the mark with water and mix well.
- Allow to stand for 10 minutes at room temperature () for full color stability.

Phase 3: Measurement

- Set Spectrophotometer to 535 nm.[\[2\]](#)
- Zero the instrument using the "Blank" solution (this subtracts the absorbance of Fe, Cr, and excess Iodine).
- Measure the Absorbance () of the "Analyte".

Data Analysis & Validation

Calibration

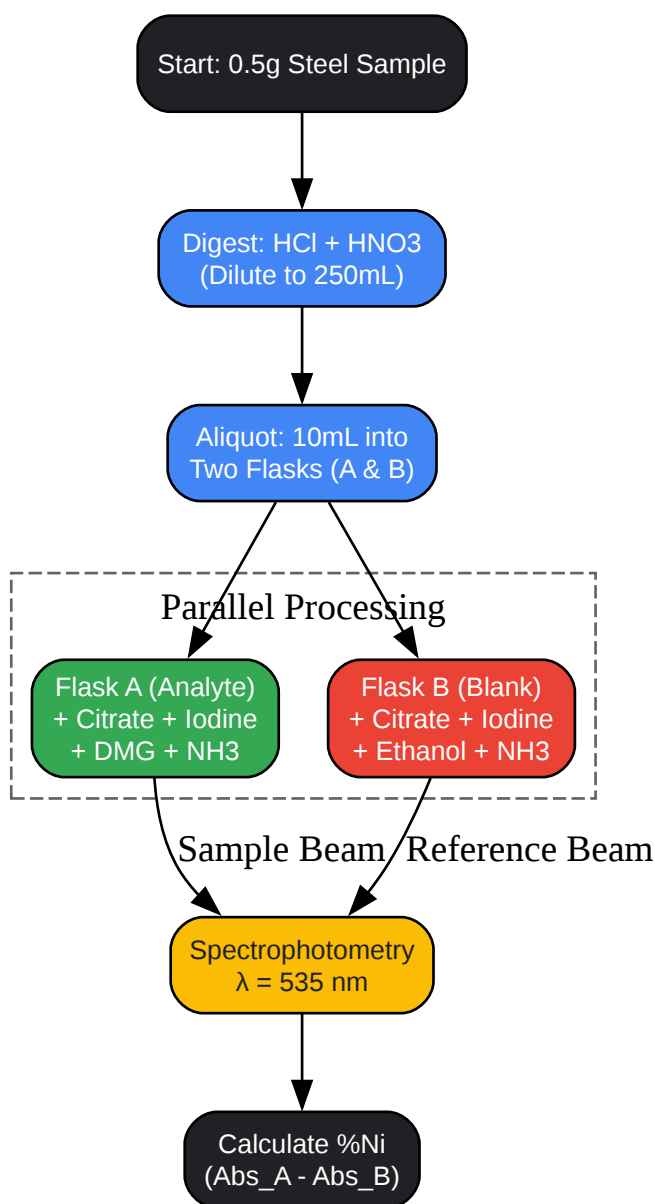
Prepare a calibration curve using a NIST-traceable Nickel Standard (1000 ppm).

- Standard Range: 0.5 – 5.0 ppm Ni in the final solution.
- Curve Fit: Linear Regression ()[.\[3\]](#)
- Calculation:
 - : Concentration from curve (mg/L).[\[1\]](#)
 - : Final volume (0.1 L).
 - : Dilution factor (Stock Vol / Aliquot Vol).
 - : Sample weight (g).

Interference Management

Element	Interference Mechanism	Mitigation Strategy
Iron (Fe)	Precipitation as Hydroxide.	Ammonium Citrate keeps Fe soluble at pH > 9.
Copper (Cu)	Blue complex absorbs at 535 nm.	Use the "Sample Blank" (Step 3.2.5) to subtract Cu background.
Cobalt (Co)	Forms complex, consumes DMG.	Add excess DMG. If Co > 1%, method modification required.
Manganese (Mn)	Oxidizes to Permanganate (purple).	Iodine reduction prevents permanganate interference.

Method Workflow Diagram



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Figure 2: Operational workflow ensuring background correction for matrix interferences.

Troubleshooting & Optimization (Self-Validating Logic)

- Issue: Turbidity after adding Ammonia.
 - Cause: Iron precipitation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Fix: The Citrate:Iron ratio is too low. Increase Ammonium Citrate volume. Do not filter; the precipitate contains occluded Nickel.
- Issue: Color fades rapidly.
 - Cause: Insufficient oxidant or contaminated reagents.
 - Fix: Ensure Iodine solution is fresh. The oxidized complex is stable for ~30 minutes; measure immediately.
- Issue: High Absorbance in Blank.
 - Cause: Copper or Chromium content is high.
 - Fix: The blank correction (Step 3.2.5) handles this mathematically, but ensure the instrument is zeroed correctly against this blank, not water.

References

- ISO 4939:2016. Steel — Determination of nickel — Dimethylglyoxime spectrophotometric method. International Organization for Standardization.[5] [\[Link\]](#)
- ASTM E350-18. Standard Test Methods for Chemical Analysis of Carbon Steel, Low-Alloy Steel, Silicon Electrical Steel, Ingot Iron, and Wrought Iron. ASTM International. [\[Link\]](#)
- Vogel, A. I. Vogel's Textbook of Quantitative Chemical Analysis. 6th Edition, Prentice Hall. (Refer to Chapter on Spectrophotometry/Nickel).

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